

# tetraethylene glycol CAS number, molecular weight, and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Tetraethylene Glycol

For researchers, scientists, and drug development professionals, understanding the physicochemical properties and applications of key reagents is paramount. This guide provides a comprehensive overview of **tetraethylene glycol**, a versatile oligomer of ethylene glycol.

## **Core Properties of Tetraethylene Glycol**

**Tetraethylene glycol** is a transparent, colorless, and practically odorless liquid.[1] It is a low-volatility, hygroscopic compound that is completely miscible with water and many organic solvents.[1]

A summary of its key quantitative properties is presented in the table below.



Property	Value	References
CAS Number	112-60-7	[2][3]
Molecular Weight	194.23 g/mol	
Chemical Formula	C8H18O5	_
Linear Formula	HO(CH <sub>2</sub> CH <sub>2</sub> O) <sub>4</sub> H	_
Density	1.125 g/mL at 25 °C	_
Boiling Point	314 °C	_
Melting Point	-5.6 °C	_
Refractive Index	n20/D 1.459	_

## **Applications in Research and Development**

**Tetraethylene glycol**'s utility in the laboratory is broad. It is frequently used as a solvent for compounds that are otherwise insoluble in water. Its properties also make it valuable as a plasticizer, in the synthesis of polyester resins, and as a chemical intermediate for producing other molecules. In the realm of life sciences, derivatives of **tetraethylene glycol** are utilized in various applications. For instance, glow discharge plasma deposition of this compound can render surfaces resistant to protein adsorption and cellular attachment.

## Experimental Protocol: Synthesis of Tetraethylene Glycol Methacrylate Monomer

A common application of **tetraethylene glycol** in synthetic chemistry is in the creation of monomers for polymer synthesis. The following is a representative protocol for the synthesis of **tetraethylene glycol** methacrylate.

Objective: To synthesize **tetraethylene glycol** methacrylate monomer via esterification of **tetraethylene glycol** with methacrylic acid.

#### Materials:

Tetraethylene glycol



- Methacrylic acid
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent)
- Hydroquinone (inhibitor)
- Sodium bicarbonate solution (5% w/v)
- · Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

#### Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add tetraethylene glycol, a molar equivalent of methacrylic acid, and a catalytic amount of ptoluenesulfonic acid.
- Add toluene to the flask to facilitate azeotropic removal of water.
- Add a small amount of hydroquinone to inhibit premature polymerization of the methacrylate.
- Heat the reaction mixture to reflux. Water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is complete when the theoretical amount of water has been removed.
- Cool the reaction mixture to room temperature.



- Wash the organic phase with a 5% sodium bicarbonate solution to neutralize the acidic catalyst.
- Separate the organic layer using a separatory funnel and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the toluene solvent using a rotary evaporator to yield the crude tetraethylene glycol methacrylate monomer.
- The product can be further purified by vacuum distillation if required.

### **Logical Workflow for Monomer Synthesis**

The following diagram illustrates the logical steps involved in the synthesis of **tetraethylene glycol** methacrylate.



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Caption: Workflow for the synthesis of **tetraethylene glycol** methacrylate.

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- To cite this document: BenchChem. [tetraethylene glycol CAS number, molecular weight, and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117214#tetraethylene-glycol-cas-number-molecular-weight-and-formula]

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